

Application Notes and Protocols for WH-4-025 in DMSO

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Compound of Interest

Compound Name: WH-4-025

Cat. No.: B8196012

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These application notes provide detailed protocols for the dissolution and storage of the Salt-inducible kinase (SIK) inhibitor, **WH-4-025**, in dimethyl sulfoxide (DMSO) for use in research and drug development.

Introduction

WH-4-025 is a potent inhibitor of Salt-inducible kinases (SIKs), a family of serine/threonine kinases that play crucial roles in various physiological processes.^{[1][2][3][4]} Proper handling and storage of **WH-4-025** are critical to maintain its stability and ensure accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many small organic molecules, including **WH-4-025**, due to its ability to dissolve both polar and nonpolar compounds.^[5] This document outlines the recommended procedures for preparing and storing stock solutions of **WH-4-025** in DMSO.

Chemical Properties of WH-4-025

A summary of the key chemical properties of **WH-4-025** is provided in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Reference
Molecular Weight	741.76 g/mol	[1][2][3]
Molecular Formula	C39H38F3N7O5	[1][2][3]
CAS Number	1876463-35-2	[1][3][4]
Solubility in DMSO	125 mg/mL (168.52 mM)	[1][2][3][4]

Experimental Protocols

Materials and Equipment

- **WH-4-025** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution of WH-4-025 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration in cell-based assays. Adjustments to the calculations can be made to prepare stock solutions of different concentrations.

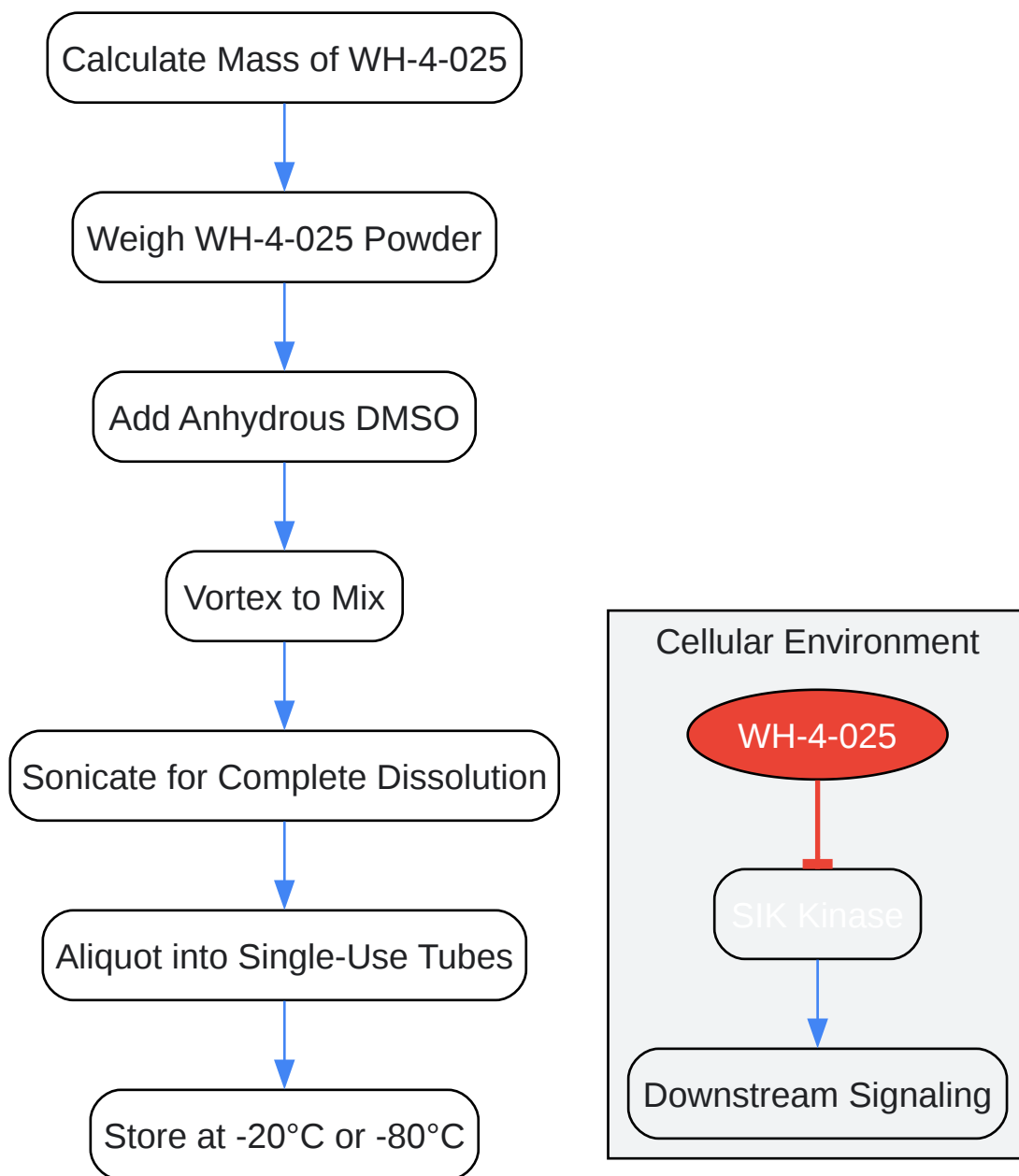
- Calculate the required mass of **WH-4-025**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$

- $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 741.76 \text{ g/mol} * 1000 \text{ mg/g} = 7.4176 \text{ mg}$
- Weighing the **WH-4-025**:
 - Carefully weigh out 7.42 mg of **WH-4-025** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous or newly opened DMSO to the microcentrifuge tube containing the **WH-4-025** powder. It is crucial to use high-purity DMSO as its hygroscopic nature can impact solubility.[\[1\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - To ensure complete dissolution, sonicate the solution in an ultrasonic water bath for 10-15 minutes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Visually inspect the solution to confirm that no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[1\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **WH-4-025** stock solution in DMSO.



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